

An In-depth Technical Guide to the Safety and Handling of 5-Octadecanone

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Compound of Interest

Compound Name: 5-Octadecanone

Cat. No.: B097647

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For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive safety and handling information for **5-Octadecanone** (CAS No. 18276-99-8), a long-chain aliphatic ketone. The information presented is intended to support its safe use in research and development environments. According to available safety data, **5-Octadecanone** is not classified as a hazardous substance or mixture.^[1] However, adherence to good laboratory practices is essential when handling any chemical substance.

Physicochemical Properties

Understanding the physical and chemical properties of a substance is the foundation of its safe handling. The following table summarizes the key properties of **5-Octadecanone**.

Property	Value	Source
Molecular Formula	C18H36O	[1]
Molecular Weight	268.49 g/mol	[1]
Appearance	Solid	TCI Chemicals
Melting Point	318.00 ± 3.00 K	Cheméo
Boiling Point	665.11 K	Cheméo
Water Solubility	log10WS: -6.64	Cheméo
Octanol/Water Partition Coefficient	logPoct/wat: 6.447	Cheméo

Hazard Identification and Classification

5-Octadecanone is not classified as a hazardous substance or mixture according to the Globally Harmonized System (GHS).[1]

- GHS Labeling: Not applicable. No hazard pictograms, signal word, or hazard statements are required.[1]
- Potential Hazards: While not classified as hazardous, formation of dusts should be avoided. [1] In case of fire, hazardous decomposition products such as carbon oxides can be formed. [1]

Safe Handling and Storage

Even with non-hazardous substances, proper handling and storage procedures are crucial to maintain a safe laboratory environment.

- Handling:
 - Avoid formation of dust and aerosols.[1]
 - Ensure adequate ventilation. In areas where dust is formed, provide appropriate exhaust ventilation.[1]

- Follow general industrial hygiene practices.[\[1\]](#)
- Wash hands after handling.
- Storage:
 - Keep container tightly closed in a dry and well-ventilated place.[\[1\]](#)

Exposure Controls and Personal Protection

The following personal protective equipment (PPE) is recommended to minimize exposure and ensure safe handling.

Protection Type	Recommendation	Source
Eye/Face Protection	Use equipment for eye protection tested and approved under appropriate government standards such as NIOSH (US) or EN 166(EU).	[1]
Skin Protection	Handle with gloves. Wash and dry hands after use.	Sigma-Aldrich
Respiratory Protection	Respiratory protection is not required under normal use. Where protection from nuisance levels of dusts are desired, use type N95 (US) or type P1 (EN 143) dust masks.	Sigma-Aldrich

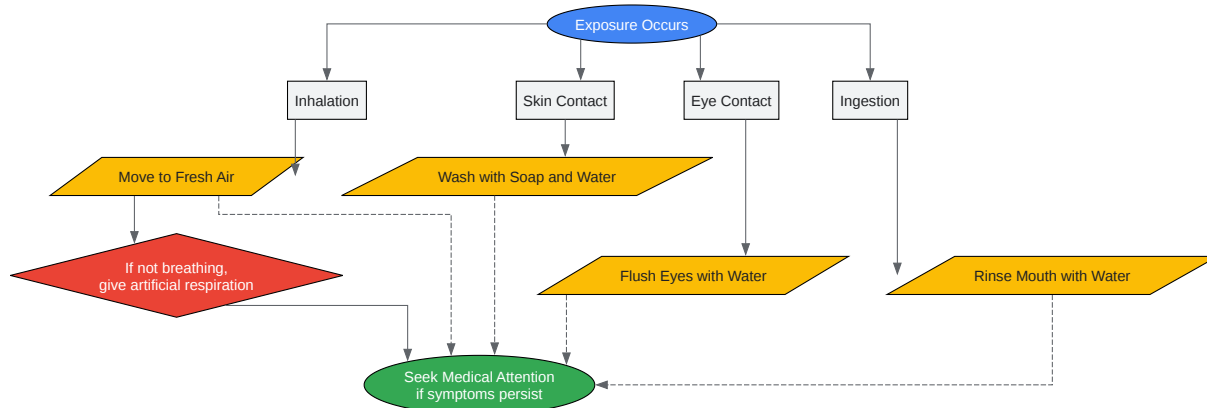
First Aid Measures

In the event of exposure, follow these first aid guidelines.

- If Inhaled: Move the person into fresh air. If not breathing, give artificial respiration.[\[1\]](#)
- In Case of Skin Contact: Wash off with soap and plenty of water.[\[1\]](#)

- In Case of Eye Contact: Flush eyes with water as a precaution.[1]
- If Swallowed: Never give anything by mouth to an unconscious person. Rinse mouth with water.[1]

A logical workflow for first aid response is depicted in the diagram below.



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First Aid Decision Workflow for **5-Octadecanone** Exposure

Firefighting Measures

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[1]

- Special Hazards: Carbon oxides are produced upon combustion.[1]
- Advice for Firefighters: Wear self-contained breathing apparatus for firefighting if necessary.
[1]

Accidental Release Measures

- Personal Precautions: Avoid dust formation. Avoid breathing vapors, mist, or gas.[1]
- Environmental Precautions: Do not let product enter drains.[1]
- Methods for Cleaning Up: Sweep up and shovel. Keep in suitable, closed containers for disposal.[1]

Toxicological Information

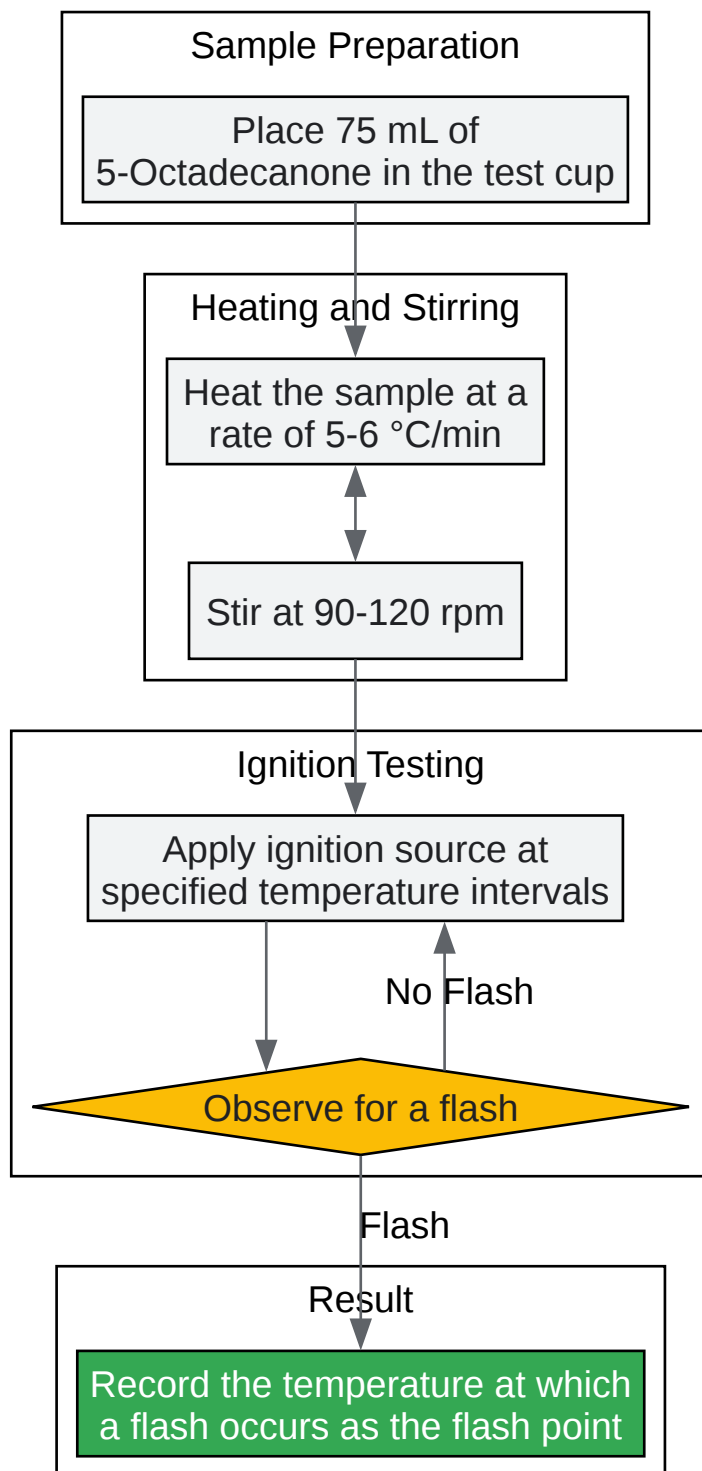
Due to its classification as a non-hazardous substance, extensive toxicological data for **5-Octadecanone** is not available. Studies on other long-chain aliphatic ketones suggest that their toxicity can vary with chain length.[2] A safety evaluation of a group of aliphatic secondary alcohols and ketones by the Joint FAO/WHO Expert Committee on Food Additives (JECFA) concluded that they do not pose a safety concern at current intake levels as flavoring agents.

Toxicological Endpoint	Data
Acute Toxicity	No data available
Skin Corrosion/Irritation	No data available
Serious Eye Damage/Irritation	No data available
Respiratory or Skin Sensitization	No data available
Germ Cell Mutagenicity	No data available
Carcinogenicity	Not identified as a carcinogen by IARC, ACGIH, NTP, or OSHA.[1]

Experimental Protocols

Below are detailed methodologies for key safety-related experiments.

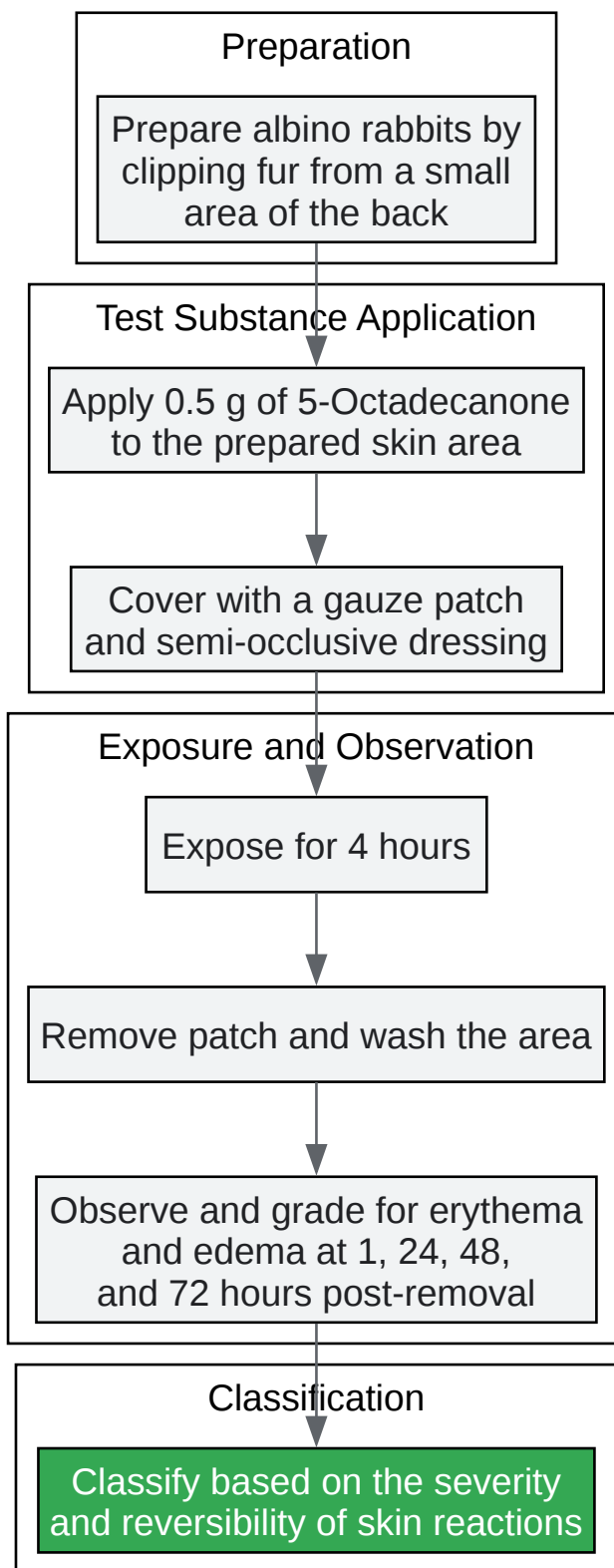
The flash point is the lowest temperature at which a substance's vapors will ignite. The Pensky-Martens closed-cup test is a common method for this determination.[3][4][5][6][7]



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Workflow for Flash Point Determination via ASTM D93

This test determines the potential of a substance to cause skin irritation or corrosion.[8][9]



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Experimental Workflow for OECD 404 Acute Dermal Irritation Test

Conclusion

While **5-Octadecanone** is not classified as a hazardous material, a thorough understanding and implementation of standard safety protocols are paramount. This guide provides the essential information for its safe handling, storage, and use in a professional research setting. By adhering to these guidelines, researchers can minimize risks and maintain a safe laboratory environment.

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